Advanced Application Note & Experimental Protocol: (S)-2-(Piperidin-2-yl)pyridine Dihydrochloride

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Compound of Interest	
Compound Name:	*(S)-2-(Piperidin-2-yl)pyridine dihydrochloride*
Cat. No.:	*B8063234*

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Executive Summary & Mechanistic Rationale

(S)-2-(Piperidin-2-yl)pyridine dihydrochloride (CAS: 2829279-59-4) is a highly versatile chiral building block[1]. Originally developed utilizing specialized chiral synthesis technologies, this compound serves a dual purpose in modern chemical research.

First, it acts as a highly effective chiral N,N-bidentate ligand for transition-metal-catalyzed asymmetric synthesis. By mimicking the ubiquitous 2,2'-bipyridine chelating scaffold[2] but introducing a saturated, stereogenic piperidine ring, it creates a rigid chiral pocket upon metal coordination. Second, it serves as a potent pharmacophore in neuropharmacology. Its structural topology allows it to modulate specific neurotransmitter systems and interact with central nervous system receptors[3][4].

The Causality of the Salt Form: The free base of (S)-2-(Piperidin-2-yl)pyridine (CAS: 46041-69-4) is prone to aerial oxidation (forming N-oxides) and atmospheric CO_2 absorption. Supplying and storing the compound as a dihydrochloride salt ensures long-term bench stability and prevents racemization. However, this necessitates precise, context-dependent sample

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preparation: complete deprotonation is required for metal catalysis, whereas controlled mono-protonation is required for biological assays.

Physicochemical Profiling & Handling

To ensure reproducibility, all handling must account for the hygroscopic nature of the dihydrochloride salt.

Parameter	Specification	Mechanistic Implication
Chemical Name	(S)-2-(Piperidin-2-yl)pyridine dihydrochloride	The (S)-enantiomer dictates the stereochemical outcome in downstream asymmetric catalysis.
CAS Number	2829279-59-4 (Salt) / 46041-69-4 (Free Base)	Differentiates the stable storage form from the reactive ligand.
Molecular Weight	235.15 g/mol (Salt) / 162.23 g/mol (Free Base)	Critical for stoichiometric calculations during the free-basing protocol.
pKa Values (est.)	Pyridine: ~5.2	Piperidine: ~10.4
Storage	2–8°C, Desiccated	Prevents deliquescence of the hygroscopic dihydrochloride salt.

Protocol A: Asymmetric Catalysis (Chiral Ligand Preparation)

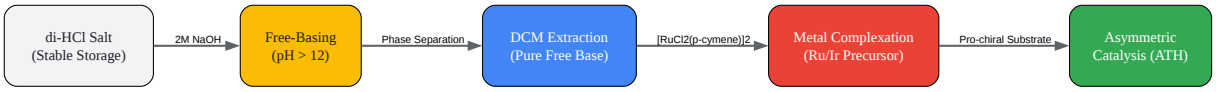
Causality & Design: Transition metals (e.g., Ru, Ir) cannot coordinate to protonated amines. Therefore, the dihydrochloride salt must be quantitatively neutralized to its free base before complexation. We utilize a high-pH aqueous extraction to suppress the ionization of the piperidine nitrogen (pKa ~10.4), driving the ligand entirely into the organic phase.

Step-by-Step Methodology

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- Salt Neutralization: Dissolve 1.0 mmol (235.1 mg) of **(S)-2-(Piperidin-2-yl)pyridine dihydrochloride** in 2.0 mL of deionized water.
- Basification: Dropwise, add 2M NaOH (aq) while stirring continuously until the aqueous solution reaches pH > 12.
- Extraction: Extract the liberated free base with Dichloromethane (DCM) (3 × 5 mL).
- Drying & Concentration: Combine the organic layers, dry over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure to yield the free ligand as a pale oil.
- Metal Complexation: Dissolve the free ligand in a 1:1 mixture of DCM/MeOH. Add 0.5 equivalents of$[RuCl_2(p\text{-cymene})]_2$. Stir at room temperature for 4 hours to form the active chiral catalyst.
- Asymmetric Transfer Hydrogenation (ATH): Introduce the pro-chiral ketone substrate and a formic acid/triethylamine (5:2) azeotrope. Stir at 40°C for 12 hours.

System Validation Checkpoint: Self-Validation: Before step 3, test the aqueous layer with pH indicator paper to ensure pH > 12. After step 4, spot the organic extract on a TLC plate and stain with Ninhydrin; a single dark spot confirms the successful extraction of the secondary amine without degradation.



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Caption: Workflow for converting the di-HCl salt into an active chiral catalyst.

Quantitative Data Summary: ATH Performance

Representative data for the reduction of acetophenone derivatives using the synthesized (S)-Ru complex.

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Substrate	Catalyst Loading	Time (h)	Conversion (%)	Enantiomeric Excess (ee %)
Acetophenone	0.5 mol%	12	>99	94 (R)
4-Fluoroacetophenone	0.5 mol%	12	>99	96 (R)
4-Methoxyacetophenone	1.0 mol%	18	95	91 (R)

Protocol B: Neuropharmacology (nAChR Binding Assay)

Causality & Design: Derivatives of 2-(piperidin-2-yl)pyridine are known to modulate neurotransmitter receptors[4]. To evaluate the binding affinity of the (S)-enantiomer at nicotinic acetylcholine receptors (nAChRs), the assay buffer strictly maintained at pH 7.4. At this physiological pH, the piperidine nitrogen remains >99% protonated. This localized positive charge is an absolute mechanistic requirement for forming a cation-π interaction with the electron-rich tryptophan residues in the receptor's orthosteric binding pocket.

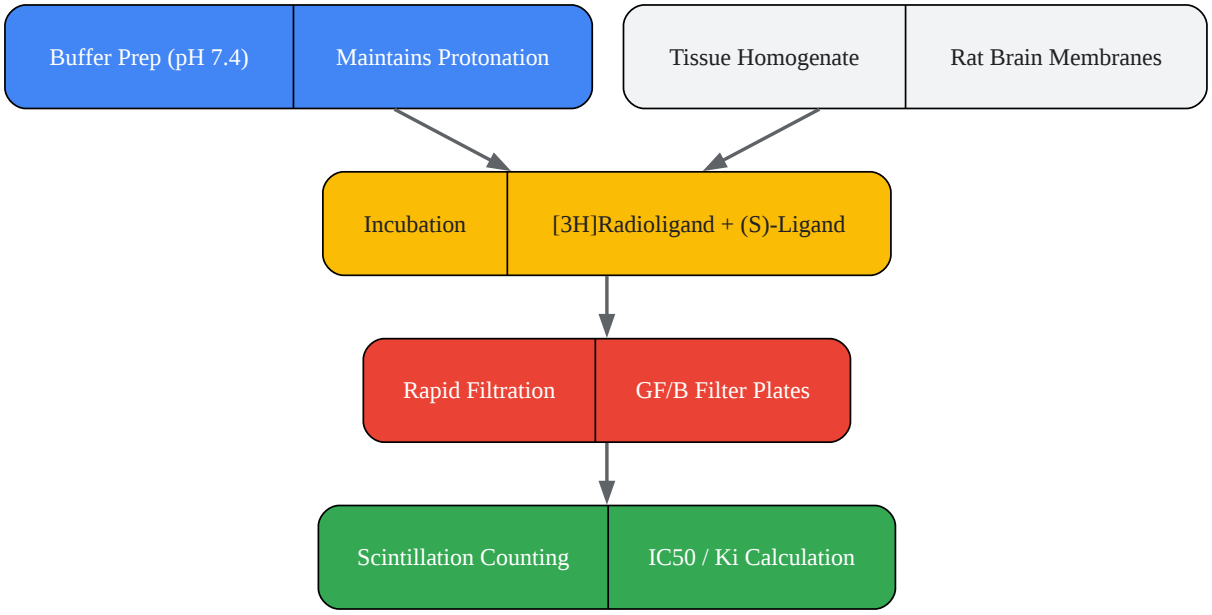
Step-by-Step Methodology

- Buffer Preparation: Prepare a 50 mM Tris-HCl binding buffer, adjusted precisely to pH 7.4 at 4°C.
- Ligand Dilution: Dissolve the **(S)-2-(Piperidin-2-yl)pyridine dihydrochloride** directly in the binding buffer. Note: No free-basing is required here, as the aqueous buffer will naturally equilibrate the salt to the desired mono-protonated state. Prepare serial dilutions from 10^{-10} M to 10^{-4} M.
- Tissue Preparation: Isolate and homogenize rat brain cortices in the binding buffer. Centrifuge at 40,000 × g for 20 minutes, discard the supernatant, and resuspend the membrane pellet.

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- Incubation: In a 96-well plate, combine 100 µL of membrane homogenate, 50 µL of [^{3}H]Epibatidine (final concentration 0.5 nM), and 50 µL of the serially diluted ligand. Incubate at room temperature for 2 hours.
- Filtration & Counting: Terminate the reaction by rapid vacuum filtration through GF/B glass fiber filters (pre-soaked in 0.5% polyethylenimine to reduce non-specific binding). Wash filters 3× with ice-cold buffer. Extract filters into scintillation vials and quantify radioactivity using a liquid scintillation counter.

System Validation Checkpoint: Self-Validation: Include a reference standard (e.g., (-)-Nicotine or unlabeled Epibatidine) in parallel wells to validate the dynamic range of the assay. Calculate the Z'-factor using total binding (buffer only) and non-specific binding (10 µM Nicotine) controls. The assay is only valid if Z' > 0.5.



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Caption: Radioligand competition binding assay workflow for evaluating nAChR affinity.

Quantitative Data Summary: Pharmacological Profiling

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Representative binding affinities (K_i) for (S)-2-(Piperidin-2-yl)pyridine at central nAChR subtypes.

Receptor Subtype	Radioligand Used	K_i (nM) ± SEM	Hill Slope (nH)
α4β2 (Rat Brain)	[^{3}H]Epibatidine	45.2 ± 3.8	0.98
α7 (Rat Brain)	[^{125}I]α-Bungarotoxin	> 10,000	N/A
Reference: (-)-Nicotine	[^{3}H]Epibatidine	1.2 ± 0.1	1.02

References

- [2] Chemsrc. 2,2'-Bipyridine | CAS#:366-18-7. Source: chemsrc.com. URL: [Link]

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Sources

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- 3. CAS 15578-73-1: 2-(piperidin-2-yl)pyridine | CymitQuimica [cymitquimica.com]
- 4. Buy 3-Methyl-2-(piperidin-2-yl)pyridine [smolecule.com]
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